

Personal protective equipment for handling Tetrahydroamentoflavone

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Compound of Interest

Compound Name: Tetrahydroamentoflavone

Cat. No.: B12406782

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Essential Safety and Handling Guide for Tetrahydroamentoflavone

This guide provides comprehensive safety protocols and logistical plans for handling **Tetrahydroamentoflavone**, designed for researchers, scientists, and professionals in drug development. Adherence to these procedures is crucial for ensuring laboratory safety and experimental integrity.

Hazard Assessment

Based on available data for the closely related compound, amentoflavone, **Tetrahydroamentoflavone** is not classified as a hazardous substance according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] No significant skin or eye irritation has been noted.^[1] However, standard laboratory safety protocols should always be followed to minimize exposure.

Key Safety Information:

Hazard Classification	Description
GHS Classification	Not Classified. Based on available data, the classification criteria are not met.[2]
Skin Corrosion/Irritation	Not Classified. Based on available data, the classification criteria are not met.[2]
Serious Eye Damage/Irritation	Not Classified. Based on available data, the classification criteria are not met.[2]
Flammability	The product in its solid form is not flammable.[2]
Chemical Stability	Stable under normal conditions.[2]
Incompatible Materials	Strong oxidizing agents.[2]
Hazardous Decomposition	Formation of toxic gases such as carbon monoxide and carbon dioxide may occur during heating or in case of fire.[2]

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the consistent and correct use of Personal Protective Equipment (PPE). The following table outlines the recommended PPE for handling **Tetrahydroamentoflavone** in various laboratory settings.[1]

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions (powder form)	Safety glasses with side shields	Nitrile gloves	Laboratory coat	Not generally required. Use in a fume hood or wear a dust mask if significant aerosolization is expected. [1]
Handling solutions	Safety glasses with side shields	Nitrile gloves	Laboratory coat	Not required. [1]
Cleaning spills	Chemical splash goggles	Nitrile gloves	Laboratory coat	Not generally required. Assess the nature of the spill; if a large amount of powder is dispersed, a dust mask may be appropriate. [1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Tetrahydroamentoflavone** is essential for both safety and the integrity of the experiment.[\[1\]](#)

- Preparation: Ensure the work area is clean and uncluttered before handling the compound. All necessary equipment and reagents should be assembled.[\[1\]](#)
- Weighing: When weighing the solid compound, use a chemical fume hood or a balance with a draft shield to minimize the inhalation of fine particulates.[\[1\]](#)
- Dissolving: Add the solvent to the weighed **Tetrahydroamentoflavone** in an appropriate container. If sonication is necessary, ensure the vessel is securely capped.[\[1\]](#)

- Experimentation: All experimental procedures involving **Tetrahydroamentoflavone** solutions should be conducted in a well-ventilated area.^[1]
- Storage: Store **Tetrahydroamentoflavone** in a tightly sealed container in a cool, dry place, away from direct sunlight and incompatible materials.^[1]
- Decontamination: Upon completion of work, clean the work area and any equipment used with an appropriate solvent, such as 70% ethanol.^[1]

Disposal Plan

Proper disposal of chemical waste is critical for environmental safety and regulatory compliance.^[1]

Solid (Pure) Tetrahydroamentoflavone

Uncontaminated, pure **Tetrahydroamentoflavone** is not typically classified as hazardous waste.^[2] However, it must not be disposed of in regular trash or down the drain.^[2]

- Consult Local Regulations: Always check with your institution's Environmental Health and Safety (EHS) department for specific guidelines on non-hazardous chemical waste disposal.^[2]
- Package for Disposal: Place the solid **Tetrahydroamentoflavone** in a clearly labeled, sealed container. The label should include the full chemical name and state that it is non-hazardous.^[2]
- Waste Pickup: Arrange for pickup by your institution's chemical waste management service.^[2]

Tetrahydroamentoflavone Solutions

The solvent used to dissolve **Tetrahydroamentoflavone** dictates the disposal method, as many common laboratory solvents are flammable or toxic, rendering the entire solution a hazardous waste.^[2]

- Identify the Solvent: Determine the solvent used. Common solvents like ethanol, methanol, and DMSO are flammable.^[2]

- Segregate the Waste: Do not mix different types of solvent waste. Keep the **Tetrahydroamentoflavone** solution in a dedicated, sealed waste container.[\[2\]](#)
- Label the Waste Container: Clearly label the container as "Hazardous Waste." List all contents, including "**Tetrahydroamentoflavone**" and the full name of the solvent(s), with approximate percentages. Affix the appropriate hazardous waste pictograms (e.g., flammable liquid).[\[2\]](#)
- Arrange for Disposal: Contact your EHS department to schedule a hazardous waste pickup.[\[2\]](#)
- Peroxide-Forming Solvents: If **Tetrahydroamentoflavone** has been stored in a peroxide-forming solvent (e.g., THF, diethyl ether), test for the presence of peroxides using peroxide test strips before disposal, as some related compounds may form explosive peroxides.[\[2\]](#)

Contaminated Materials

- Solid Waste: Dispose of any contaminated solid materials (e.g., weigh boats, pipette tips) in a designated chemical waste container.[\[1\]](#)
- Contaminated PPE: Dispose of used gloves and other contaminated disposable PPE in the appropriate laboratory waste stream.[\[1\]](#) Consult your institution's EHS office for specific guidance.[\[1\]](#)

Physicochemical and Spectroscopic Data

The following table summarizes key physicochemical and spectroscopic data for (2S,2"S)-**Tetrahydroamentoflavone**, which is critical for its identification and use in experimental settings.[\[3\]](#)

Property	Value
Molecular Formula	C ₃₀ H ₂₂ O ₁₀
Molecular Weight	542.49 g/mol
UV λ _{max} (MeOH)	289 nm, 203 nm[3]
IR ν _{max} (KBr) cm ⁻¹	3306, 1625, 1494, 1447, 1352, 1250, 1170, 1085, 825[3]
ESI-MS [M+H] ⁺ m/z	543[3]
ESI-MS [M-H] ⁻ m/z	541[3]
Circular Dichroism (CD) (MeOH)	[Δε] ₃₀₁ +7.33, [Δε] ₂₇₆ -6.65[3]
Biological Activity	Potent inhibitor of xanthine oxidase[3]
IC ₅₀ Value	92 nM[3]
K _i Value	0.982 μM[3]

Experimental Protocols

In Vitro Xanthine Oxidase Inhibition Assay

This protocol details a method for determining the inhibitory activity of **Tetrahydroamentoflavone** against xanthine oxidase.[3]

Materials:

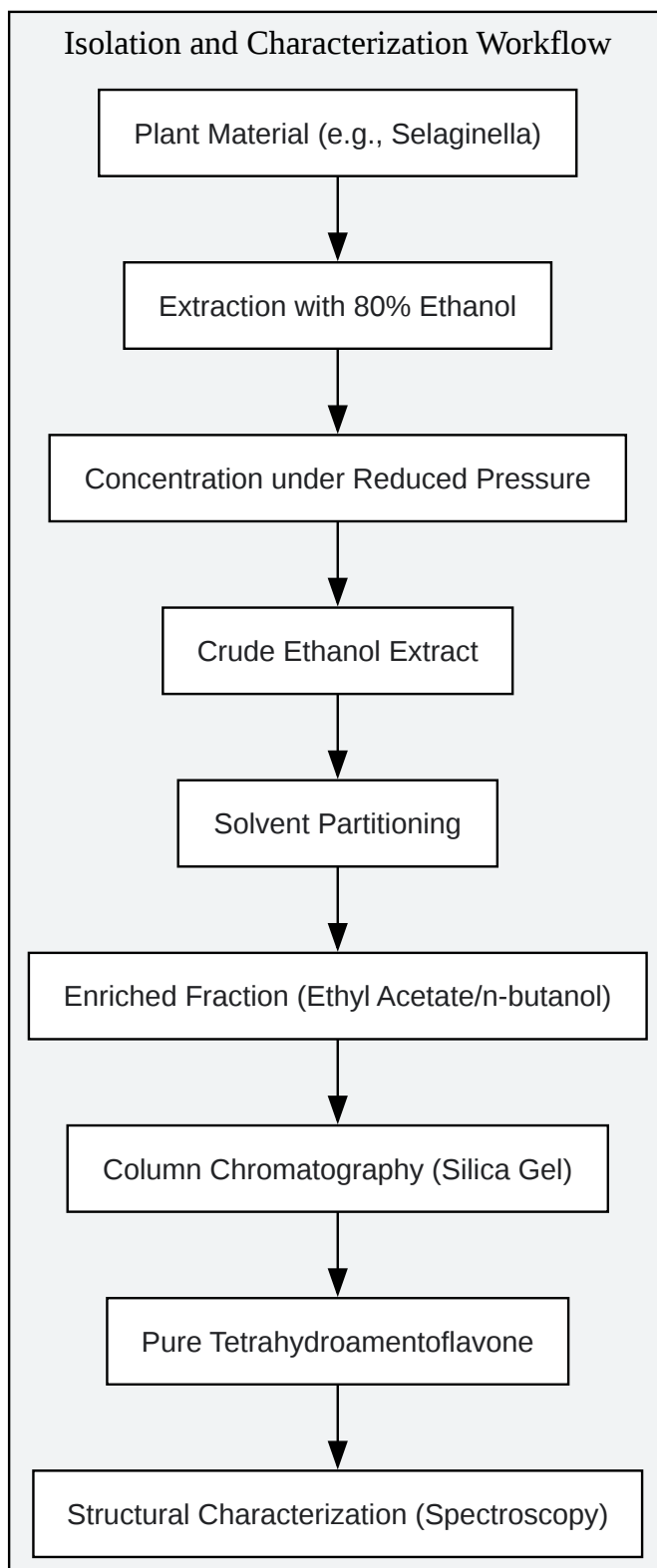
- Xanthine Oxidase (from bovine milk)
- Xanthine
- Potassium Phosphate Buffer (pH 7.5)
- (2S,2"S)-**Tetrahydroamentoflavone** (Test Compound)
- Allopurinol (Positive Control)

- DMSO (for dissolving compounds)
- 96-well microplate
- Microplate reader

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of xanthine oxidase in potassium phosphate buffer.[3]
 - Prepare a stock solution of xanthine in the same buffer.[3]
 - Prepare stock solutions of **Tetrahydroamentoflavone** and allopurinol in DMSO. Further dilute with buffer to the desired concentrations.[3]
- Assay Mixture Preparation:
 - In a 96-well plate, add 50 μ L of the test compound solution (or buffer for control).[3]
 - Add 130 μ L of potassium phosphate buffer.[3]
 - Add 20 μ L of xanthine oxidase solution.[3]
 - Incubate the mixture at 25°C for 15 minutes.[3]
- Initiation of Reaction:
 - Add 50 μ L of xanthine solution to each well to start the reaction.[3]
- Measurement:
 - Immediately measure the absorbance at 295 nm (the wavelength at which uric acid, the product, absorbs) at regular intervals for a set period using a microplate reader.[3]

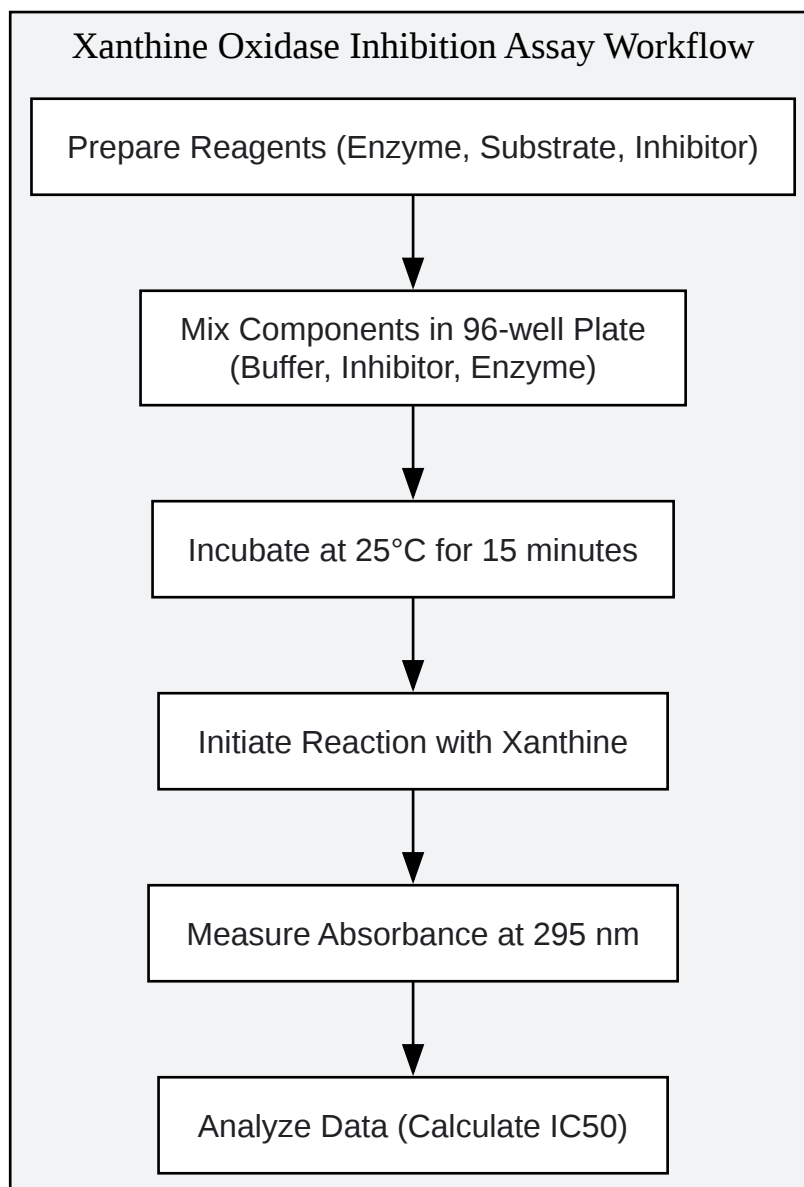
Visualizations



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Caption: General workflow for the isolation and characterization of **Tetrahydroamentoflavone**.

[3]



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